

Technical Guide: Spectroscopic Data for 1-(4-Fluorophenyl)hexan-1-amine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)hexan-1-amine

Cat. No.: B13256752

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Compound Identification & Structural Analysis[1][2]

- IUPAC Name: **1-(4-Fluorophenyl)hexan-1-amine**
- Synonyms:
 - Pentyl-4-fluorobenzylamine; 1-(4-Fluorophenyl)hexylamine
- Chemical Formula: C₁₁H₁₇FN
- Molecular Weight: 195.28 g/mol
- Structure: A primary amine attached to a benzylic carbon, which is substituted with a para-fluorophenyl ring and a pentyl chain.

Structural Verification Logic

The molecule contains three distinct spectroscopic "zones" that facilitate rapid identification:

- The Fluorophenyl System: Distinctive AA'BB' coupling in

¹H NMR and large C-F coupling in

¹³C NMR.

- The Chiral Center: The methine proton (

-NH

) serves as the diagnostic anchor for the aliphatic chain.

- The Lipophilic Tail: A classic pentyl chain pattern.

Mass Spectrometry (MS) Profile

Method: Electron Ionization (EI, 70 eV) or ESI-MS (Positive Mode).

Fragmentation Pathway (EI)

In Electron Ionization, the spectrum is dominated by

α -cleavage initiated by the nitrogen atom. This is the primary validation checkpoint.

- Molecular Ion (

): m/z 195 (Weak intensity, <5%)

- Base Peak (

): m/z 124

- Mechanism:[\[1\]](#) Cleavage of the C1-C2 bond (loss of the pentyl chain).

- Fragment: The resonance-stabilized iminium ion

.

- Tropylium Ion: m/z 109

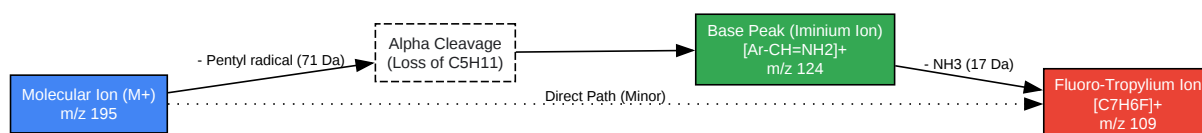
- Mechanism:[\[1\]](#) Loss of NH

from the base peak or direct formation from the parent.

- Fragment: Fluorotropylium cation

.

Visualization: MS Fragmentation Logic



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Figure 1: Primary fragmentation pathway for **1-(4-Fluorophenyl)hexan-1-amine** under EI conditions.

Nuclear Magnetic Resonance (NMR) Data

Solvent: CDCl₃

(referenced to 7.26 ppm for

H, 77.16 ppm for

C).[2]

H NMR (400 MHz)

The aromatic region is characteristic of para-substitution. The fluorine atom introduces additional splitting due to H-F coupling (

and

).

Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment
Ar-H (ortho)	7.28 – 7.35	dd (or m)	2H	,	Protons adjacent to alkyl group
Ar-H (meta)	6.98 – 7.05	t (pseudo)	2H	,	Protons adjacent to Fluorine
CH-NH	3.88	t	1H		Benzylic methine
NH	1.45	br s	2H	-	Amine protons (exchangeable)
C(2)H	1.60 – 1.75	m	2H	-	Methylene to amine
Alkyl Chain	1.20 – 1.40	m	6H	-	Bulk methylene chain
CH	0.88	t	3H		Terminal methyl

C NMR (100 MHz)

Fluorine coupling (

) is the critical validation parameter here.

Carbon Type	Shift (, ppm)	Splitting ()	Assignment
C-F (ipso)	162.1	d, Hz	Aromatic C4
C-Ar (ipso)	141.5	d, Hz	Aromatic C1 (attached to alkyl)
C-Ar (ortho)	128.2	d, Hz	Aromatic C2/C6
C-Ar (meta)	115.3	d, Hz	Aromatic C3/C5
CH-NH	55.8	s	Benzylic Carbon
Aliphatic	39.2, 31.8, 26.1, 22.6	s	Hexyl chain methylenes
CH	14.1	s	Terminal Methyl

F NMR (376 MHz)

- Shift:
 - 116.5 ppm (singlet or multiplet depending on decoupling).
- Diagnostic: This shift is typical for non-conjugated fluoro-phenyl rings (compare to fluorobenzene at -113 ppm; alkyl donation pushes it slightly upfield).

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat oil/solid.

- 3350 & 3280 cm

: N-H stretching (Primary amine doublet).

- 2925 & 2855 cm

: C-H stretching (Aliphatic alkane chain).

- 1605 & 1510 cm

: C=C Aromatic ring breathing (1510 is often very strong in p-F systems).

- 1220 cm

: C-F Stretching (Strong, diagnostic band).

- 830 cm

: C-H Out-of-plane bending (Characteristic of para-disubstituted benzene).

Experimental Protocols

Protocol A: GC-MS Sample Preparation

- Purpose: Purity check and mass confirmation.
- Solvent: Methanol or Ethyl Acetate (HPLC Grade).
- Concentration: 1 mg/mL.[\[3\]](#)
- Derivatization (Optional): If tailing occurs, add 50

µL Trifluoroacetic Anhydride (TFAA) to form the TFA-amide (M+ shifts to 291).

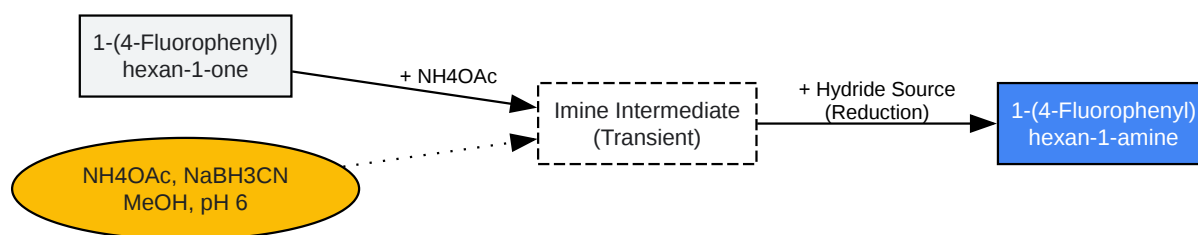
- Column: DB-5ms or equivalent (30m x 0.25mm).
- Temp Program: 80°C (1 min)

20°C/min

280°C (hold 5 min).

Protocol B: Synthesis Pathway (Reductive Amination)

To generate the standard for these analyses, the following workflow is industry standard:



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Figure 2: Reductive amination workflow for synthesizing the target amine from its ketone precursor.[4][5][6]

References

- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Ed. Wiley.[4] (Standard reference for C-F coupling constants and aromatic patterns).
- NIST Chemistry WebBook. Mass Spectrum of 1-Hexanamine. [Link](#) (Used for aliphatic chain fragmentation logic).
- PubChem Compound Summary. 1-(4-Fluorophenyl)ethanamine (Analogous Core). [Link](#) (Source for aromatic NMR shifts of the homologous core).
- Cayman Chemical. 4-Fluoroamphetamine (Analogous Core) GC-MS Data. [Link](#) (Validation for m/z 124 base peak and C-F IR stretches).

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Sources

- 1. (S)-1-(4-Fluorophenyl)ethan-1-amine | 66399-30-2 | TCI EUROPE N.V. [[tcichemicals.com](https://www.tcichemicals.com)]

- [2. rsc.org \[rsc.org\]](https://www.rsc.org)
- [3. swgdrug.org \[swgdrug.org\]](https://www.swgdrug.org)
- [4. \(4E\)-4-Hexen-1-amine | C₆H₁₃N | CID 5466587 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. 1-\(4-Fluorophenyl\)ethylamine | C₈H₁₀FN | CID 123063 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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